

Spectroscopic Characterization of 3-Ethyl-2,4,5-trimethylhexane: A Technical Guide

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Compound of Interest

Compound Name: 3-Ethyl-2,4,5-trimethylhexane

CAS No.: 61868-82-4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for the branched alkane, **3-Ethyl-2,4,5-trimethylhexane**. Due to the absence of readily available experimental spectra for this specific compound, this document focuses on predicted spectroscopic characteristics based on established principles of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy for similar branched alkanes. Detailed, generalized experimental protocols for obtaining such data are also provided.

Predicted Spectroscopic Data

The following tables summarize the anticipated quantitative data for **3-Ethyl-2,4,5-trimethylhexane** (C₁₁H₂₄, Molecular Weight: 156.31 g/mol).^{[1][2]} These predictions are derived from typical values for similar branched alkane structures.

Table 1: Predicted ¹H NMR Spectroscopic Data

Protons	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity
-CH ₃ (primary)	0.7 - 1.3	Doublet, Triplet
-CH ₂ - (secondary)	1.2 - 1.6	Multiplet
-CH- (tertiary)	1.4 - 1.8	Multiplet

Protons in alkanes generally resonate in the upfield region of the spectrum (0.5 - 2.0 ppm). The precise chemical shift is dependent on the substitution pattern.[\[3\]](#)

Table 2: Predicted ¹³C NMR Spectroscopic Data

Carbon Type	Predicted Chemical Shift (δ , ppm)
Primary (-CH ₃)	10 - 20
Secondary (-CH ₂ -)	20 - 40
Tertiary (-CH-)	30 - 50

The ¹³C NMR spectrum of a related branched alkane, 3-methylhexane, shows all signals in the upfield region ($\delta \approx 8\text{--}40$ ppm), which is characteristic of saturated aliphatic carbons.[\[4\]](#)

Table 3: Predicted Mass Spectrometry Data (Electron Ionization)

m/z	Interpretation	Relative Abundance
156	Molecular Ion (M^+)	Low to absent
141	$[M-CH_3]^+$	Moderate
127	$[M-C_2H_5]^+$	High
113	$[M-C_3H_7]^+$	High
57	Butyl cation ($[C_4H_9]^+$)	High (often base peak)
43	Propyl cation ($[C_3H_7]^+$)	High
29	Ethyl cation ($[C_2H_5]^+$)	Moderate

Highly branched alkanes generally show a greater tendency toward fragmentation, resulting in a weak or absent molecular ion peak.^[5] Fragmentation of C-C bonds is common, and the positive charge typically resides on the smaller, more stable carbocation fragment.^{[5][6]} Branched alkanes preferentially fragment at the points of branching due to the increased stability of tertiary and secondary carbocations.^[6]

Table 4: Predicted Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Vibration Type	Intensity
2850 - 3000	C-H stretch	Strong
1450 - 1470	C-H bend (scissoring)	Medium
1370 - 1385	C-H rock (methyl)	Medium

The IR spectra of simple alkanes are characterized by absorptions due to C–H stretching and bending.^{[7][8]} C–C stretching and bending bands are typically too weak or of too low a frequency to be detected.^[7]

Experimental Protocols

The following are detailed, generalized methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1. Sample Preparation:

- Dissolve approximately 5-25 mg of the alkane sample in a suitable deuterated solvent (e.g., CDCl_3).[\[9\]](#)
- The optimal sample volume for most NMR spectrometers is around 0.55-0.7 mL.[\[9\]](#)
- Ensure the NMR tube is clean and free of any contaminants.[\[9\]](#)
- For high-quality spectra, especially for ^{13}C NMR which is less sensitive, a more concentrated solution may be necessary.[\[9\]](#)

2. Data Acquisition:

- The prepared NMR tube is placed into the spectrometer's magnet.
- For ^1H NMR, a standard pulse sequence is used to acquire the free induction decay (FID).
- For ^{13}C NMR, proton decoupling is typically employed to simplify the spectrum and enhance signal-to-noise.
- Two-dimensional NMR experiments like COSY and HSQC can be performed to aid in the structural elucidation of complex branched alkanes.[\[3\]](#)

3. Data Processing:

- The acquired FID is Fourier transformed to generate the NMR spectrum.
- The spectrum is then phased, baseline corrected, and referenced. Tetramethylsilane (TMS) is commonly used as an internal standard with a chemical shift of 0.0 ppm.[\[4\]](#)

Mass Spectrometry (MS)

1. Sample Introduction:

- The sample can be introduced directly into the ion source or, for complex mixtures, via a gas chromatograph (GC-MS).[\[10\]](#)

2. Ionization:

- Electron Ionization (EI) is a common method for alkanes. The sample molecules are bombarded with a high-energy electron beam, causing the loss of an electron to form a radical cation (molecular ion).[10]

3. Mass Analysis:

- The resulting ions (molecular ion and fragment ions) are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or a magnetic sector).[5][10]

4. Detection:

- An electron multiplier or similar detector measures the abundance of each ion. The resulting data is presented as a mass spectrum, which is a plot of relative ion abundance versus m/z . [5] The most intense ion is assigned a relative abundance of 100% and is called the base peak.[5]

Infrared (IR) Spectroscopy

1. Sample Preparation:

- For a liquid sample like **3-Ethyl-2,4,5-trimethylhexane**, a thin film can be prepared by placing a drop of the liquid between two salt plates (e.g., KBr or NaCl).
- Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where a small amount of the sample is placed directly on the ATR crystal.

2. Data Acquisition:

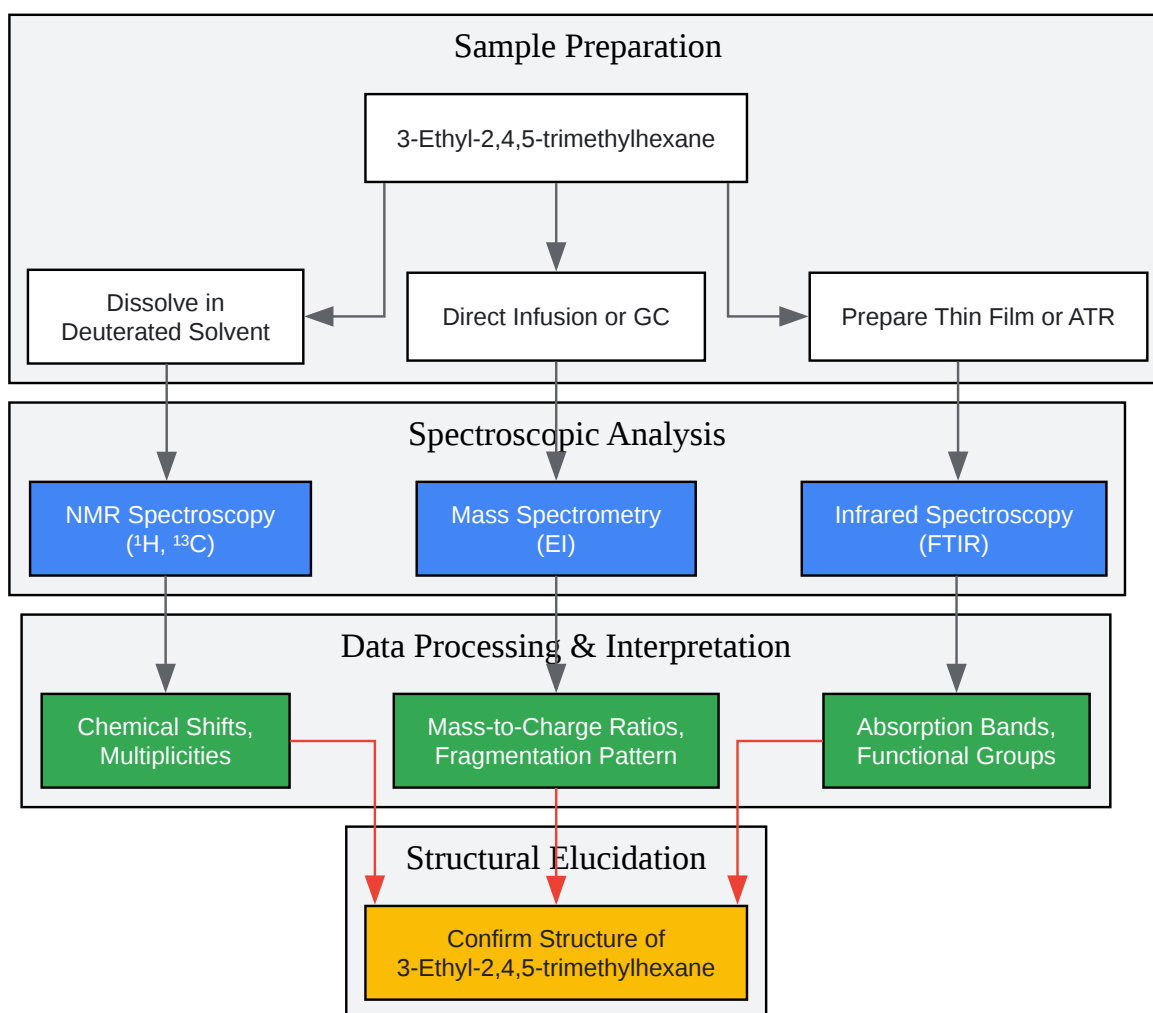
- The prepared sample is placed in the path of an infrared beam.
- The instrument, typically a Fourier Transform Infrared (FTIR) spectrometer, measures the absorption of infrared radiation at different frequencies (wavenumbers).[11]

3. Data Processing:

- The resulting interferogram is Fourier transformed to produce the IR spectrum, which plots transmittance or absorbance versus wavenumber (in cm^{-1}).

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of an organic compound such as **3-Ethyl-2,4,5-trimethylhexane**.



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Caption: Workflow for the spectroscopic analysis and structural confirmation of an organic compound.

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